

4-Ethyloctane CAS number and registry information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyloctane

Cat. No.: B094392

[Get Quote](#)

4-Ethyloctane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethyloctane**, a saturated branched alkane. This document consolidates its registry information, chemical and physical properties, and outlines key experimental protocols relevant to its synthesis and analysis.

Core Registry Information

4-Ethyloctane is chemically identified as an octane molecule with an ethyl group substituted at the fourth carbon position. It is also recognized by various synonyms in chemical literature and databases.

Identifier	Value	Reference
CAS Number	15869-86-0	[1][2][3][4][5]
IUPAC Name	4-ethyloctane	[2][4]
Molecular Formula	C10H22	[1][2][3][5]
Canonical SMILES	CCCCC(CC)CCC	[1][2]
InChI	InChI=1S/C10H22/c1-4-7-9-10(6-3)8-5-2/h10H,4-9H2,1-3H3	[2][3]
InChIKey	NRJUFUBKIFIKFI-UHFFFAOYSA-N	[3][4]

Physicochemical Properties

A summary of the key physical and chemical properties of **4-Ethyloctane** is presented below. This data is essential for its handling, application in synthesis, and for analytical method development.

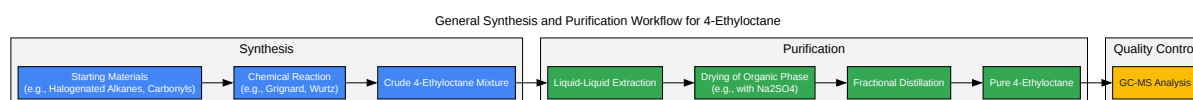
Property	Value	Unit	Reference
Molecular Weight	142.28	g/mol	[1][2][5]
Boiling Point	163.6	°C (at 760 mmHg)	[1]
Melting Point	-87.69	°C	[1]
Density	0.733	g/cm ³	[1]
Flash Point	36.5	°C	[1]
Vapor Pressure	2.69	mmHg (at 25°C)	[1]
Water Solubility	75.36	µg/L	[1]
Refractive Index	1.4131	[1]	
XLogP3	5.3	[1][4]	

Experimental Protocols

While specific literature detailing the synthesis and purification of **4-Ethyoctane** is not extensively published, established organic chemistry methodologies for alkanes are applicable. The synthesis generally involves the alkylation of an appropriate organometallic reagent or through isomerization of other decane isomers. A generalized workflow is presented below. Furthermore, a detailed protocol for the analysis of a structurally related compound, 4-ethyloctanoic acid, by Gas Chromatography-Mass Spectrometry (GC-MS) is provided as a robust analytical template.

General Synthesis and Purification Workflow

The synthesis of branched alkanes like **4-ethyoctane** can be achieved through various established routes in organic chemistry. A common conceptual approach involves a Grignard reaction followed by reduction, or catalytic reforming of other C₁₀ isomers. The subsequent purification is crucial to isolate the target compound.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and purification of **4-Ethyoctane**.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

The following protocol is adapted for the analysis of **4-Ethyoctane** based on established methods for similar branched-chain hydrocarbons.

1. Sample Preparation:

- Accurately prepare a dilution series of **4-Ethyl octane** in a high-purity solvent such as hexane or pentane.
- For quantitative analysis, an internal standard (e.g., a non-interfering alkane like nonane or undecane) should be added to each sample and calibration standard.

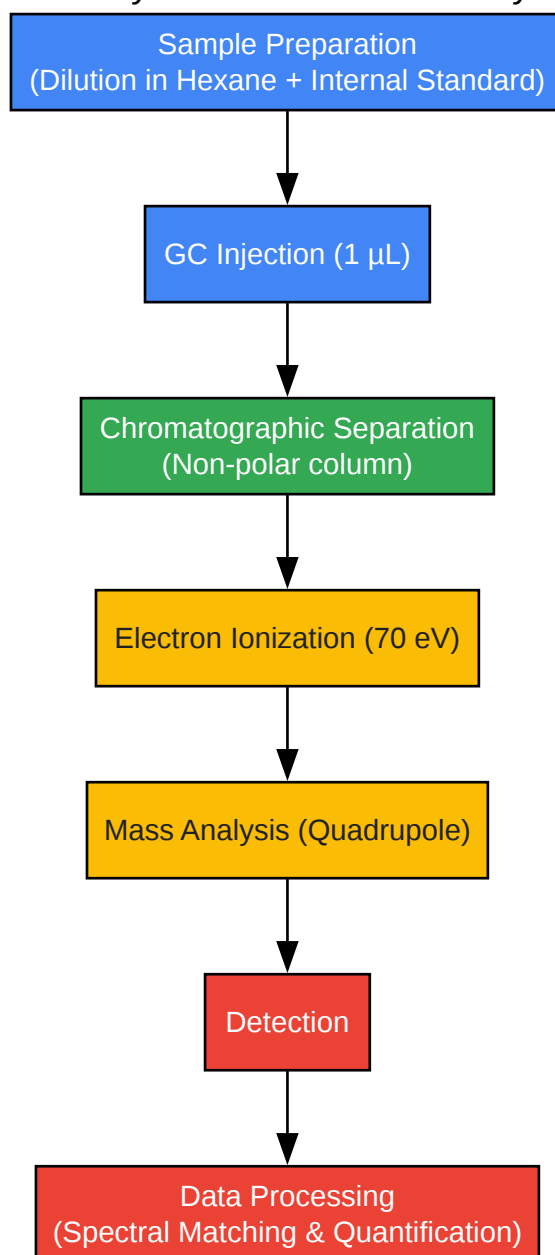
2. GC-MS Instrumentation and Conditions:

Parameter	Recommended Setting
Gas Chromatograph	
GC Column	A non-polar column (e.g., HP-5ms, DB-5ms) is recommended.
Injection Volume	1 μ L
Inlet Temperature	250 $^{\circ}$ C
Injection Mode	Split (e.g., 50:1 split ratio)
Carrier Gas	Helium at a constant flow rate (e.g., 1.0 mL/min)
Oven Program	Initial temperature of 40 $^{\circ}$ C, hold for 2 minutes, then ramp at 10 $^{\circ}$ C/min to 250 $^{\circ}$ C, and hold for 5 minutes.
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Source Temp.	230 $^{\circ}$ C
MS Quad Temp.	150 $^{\circ}$ C
Acquisition Mode	Full Scan (m/z 40-300) for identification. Selected Ion Monitoring (SIM) for quantification.
Solvent Delay	2 - 3 minutes

3. Data Analysis:

- The identity of **4-Ethyl octane** can be confirmed by comparing the acquired mass spectrum with a reference library (e.g., NIST).
- Quantification is achieved by integrating the peak area of a characteristic ion of **4-Ethyl octane** and comparing it to the peak area of the internal standard across the calibration curve.

GC-MS Analysis Workflow for 4-Ethyl octane



[Click to download full resolution via product page](#)

Caption: Workflow for the analysis of **4-Ethyloctane** using GC-MS.

Safety and Handling

4-Ethyloctane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.[5] Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.[5] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Applications

As a branched-chain alkane, **4-Ethyloctane** is primarily used as an organic solvent in various industrial applications, including paints, coatings, and cleaners.[5] Its specific properties, such as boiling point and solvency, make it suitable for formulations where controlled evaporation is required. It can also be found as a component in fuel mixtures and as a reference compound in analytical chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. 4-Ethyloctane | lookchem [lookchem.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. 4-Ethyloctane | C₁₀H₂₂ | CID 85925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Ethyloctane CAS number and registry information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094392#4-ethyloctane-cas-number-and-registry-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com